

Personal protective equipment for handling 3,5-Dimethylheptane

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Compound of Interest

Compound Name: 3,5-Dimethylheptane

Cat. No.: B146769

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Essential Safety and Handling Guide for 3,5-Dimethylheptane

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for the handling of **3,5-Dimethylheptane** (CAS No. 926-82-9). Adherence to these guidelines is essential to ensure personnel safety and mitigate environmental risks.

Quantitative Data Summary

The following table summarizes key quantitative data for **3,5-Dimethylheptane**, crucial for safe handling and experimental planning.

Property	Value	Unit	Source(s)
Molecular Formula	C ₉ H ₂₀	-	[1][2]
Molecular Weight	128.26	g/mol	[1][3]
Boiling Point	136	°C	[4]
Flash Point	23	°C	[4]
Density	0.73	g/cm ³	[4]
Vapor Pressure	9.18	mmHg at 25°C	[4]
Water Solubility	Insoluble	-	[4]

Hazard Identification and Personal Protective Equipment (PPE)

3,5-Dimethylheptane is a flammable liquid and vapor that can cause skin irritation.[5] It is also very toxic to aquatic life with long-lasting effects. The following PPE is mandatory when handling this chemical:

- Eye and Face Protection:
 - Wear chemical safety goggles that meet approved standards.
 - If there is a splash hazard, a face shield should be worn in addition to goggles.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves. Nitrile or neoprene gloves are recommended for handling aliphatic hydrocarbons like **3,5-Dimethylheptane**. [6][7] Always inspect gloves for degradation or punctures before use. For incidental contact, thin gauge nitrile gloves (minimum 4mil) are generally adequate, but for potential immersion or extended contact, heavier utility-grade gloves should be used. [8][9]
 - Lab Coat: A flame-resistant or 100% cotton lab coat is required. [10] Synthetic materials should be avoided as they can melt onto the skin in a fire.

- Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.[8]
- Respiratory Protection:
 - Handle **3,5-Dimethylheptane** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[10][11]
 - If a fume hood is not available or if there is a potential for high vapor concentrations, a NIOSH-approved air-purifying respirator with organic vapor cartridges is necessary.[12][13][14]

Operational Plan: Step-by-Step Handling Protocol

3.1. Preparation:

- Review Safety Data Sheet (SDS): Before beginning work, thoroughly read and understand the SDS for **3,5-Dimethylheptane**.
- Assemble PPE: Don all required PPE as outlined in Section 2.
- Prepare Work Area: Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[11] Remove all potential ignition sources, including open flames, hot plates, and spark-producing equipment.[10][15]
- Emergency Equipment: Confirm that a safety shower, eyewash station, and a Class B fire extinguisher are readily accessible.[8] Have a spill kit rated for flammable liquids available.[15]

3.2. Handling and Use:

- Grounding and Bonding: When transferring **3,5-Dimethylheptane** from a large container (>4 L), use proper bonding and grounding techniques to prevent static electricity buildup, which can be an ignition source.[10][15]
- Dispensing: Pour or dispense the chemical slowly and carefully to avoid splashing.[15] Keep containers tightly closed when not in use to minimize vapor release.[10]

- Heating: Never heat **3,5-Dimethylheptane** with an open flame.[\[10\]](#) Use a heating mantle, steam bath, or another controlled heating source.

3.3. Post-Handling:

- Decontamination: Wipe down the work surface and any equipment used with an appropriate solvent and then clean with soap and water.
- PPE Removal: Remove gloves and other disposable PPE, turning them inside out as you remove them to avoid contaminating your skin. Dispose of them as hazardous waste.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.

Disposal Plan

3,5-Dimethylheptane is a non-halogenated organic solvent and must be disposed of as hazardous waste.[\[16\]](#)[\[17\]](#) Do not pour it down the drain or allow it to evaporate into the atmosphere.[\[15\]](#)[\[18\]](#)

4.1. Waste Collection:

- Container: Collect waste **3,5-Dimethylheptane** in a designated, properly labeled, and leak-proof container with a screw-top cap.[\[17\]](#)[\[19\]](#) The container must be compatible with the chemical.
- Labeling: Clearly label the waste container with "Hazardous Waste," "Flammable," and the chemical name "**3,5-Dimethylheptane**."[\[19\]](#)
- Segregation: Do not mix **3,5-Dimethylheptane** waste with halogenated solvents, as this will significantly increase disposal costs.[\[17\]](#)[\[18\]](#) Also, avoid contamination with incompatible materials such as strong oxidizers, acids, or bases.[\[18\]](#)

4.2. Storage of Waste:

- Location: Store the waste container in a designated satellite accumulation area, which should be a well-ventilated location, such as a flammable storage cabinet.[\[10\]](#)

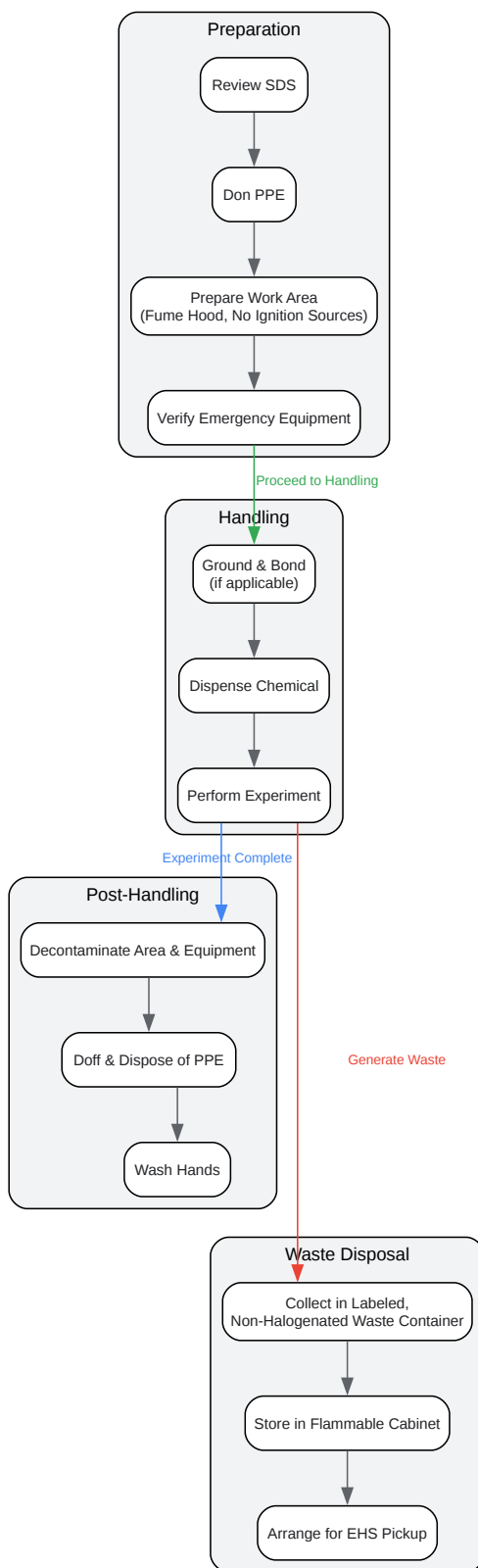
- Closure: Keep the waste container tightly closed except when adding waste.[19]

4.3. Final Disposal:

- Arrangement: Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **3,5-Dimethylheptane**.



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